

# Application Notes and Protocols for "Weedmaster" Herbicide Dose-Response Studies

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## Compound of Interest

Compound Name: *Weedmaster*

Cat. No.: *B1218012*

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These application notes provide a detailed overview of the dose-response relationship of "Weedmaster" herbicide and its active ingredients, 2,4-D and dicamba, on various weed species. The included protocols offer a standardized methodology for conducting similar herbicide efficacy studies.

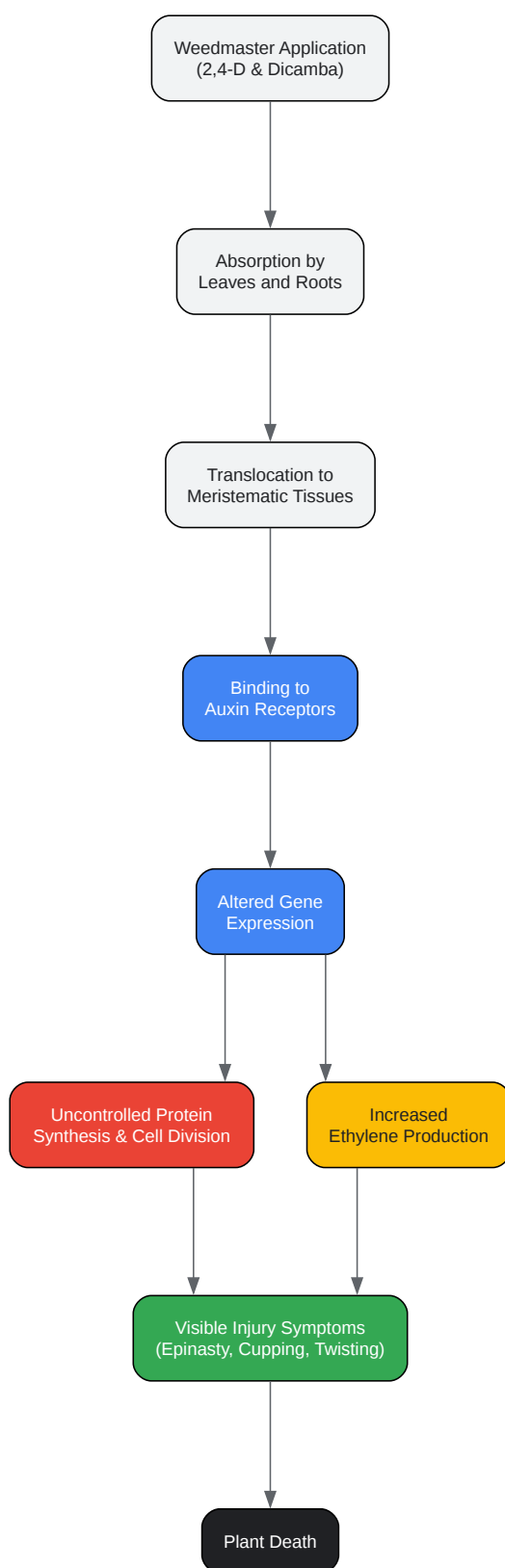
## Introduction

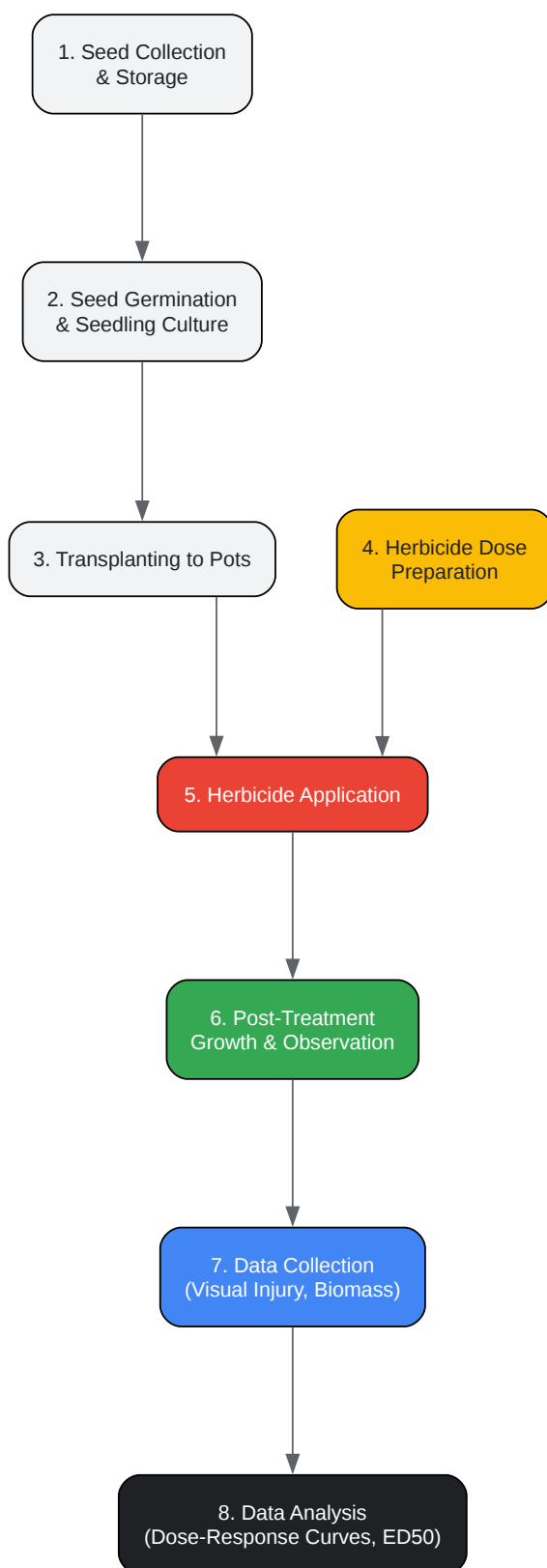
**Weedmaster®** is a post-emergence herbicide that controls a wide variety of annual, biennial, and perennial broadleaf weeds.<sup>[1]</sup> Its efficacy stems from the synergistic action of its two active ingredients: 2,4-dichlorophenoxyacetic acid (2,4-D) and dicamba.<sup>[1][2][3][4][5]</sup> Both are synthetic auxins that disrupt normal plant growth processes, leading to plant death.<sup>[1][6]</sup> Understanding the dose-response relationship of **Weedmaster** on different weed species is crucial for effective weed management, optimizing application rates, and mitigating the development of herbicide resistance.

## Mode of Action: Synthetic Auxins

Both 2,4-D and dicamba mimic the natural plant hormone auxin.<sup>[6][7]</sup> They are absorbed through the leaves and roots and accumulate in the growing points of the plant.<sup>[4][8]</sup> This leads

to uncontrolled, disorganized cell division and elongation, causing symptoms such as leaf cupping, stem twisting, and eventual plant death.[6][7]





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## References

- 1. Conducting a Bioassay For Herbicide Residues | NC State Extension Publications [content.ces.ncsu.edu]
- 2. researchgate.net [researchgate.net]
- 3. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 4. 2,4-Dichlorophenoxyacetic acid - Wikipedia [en.wikipedia.org]
- 5. barron.extension.wisc.edu [barron.extension.wisc.edu]
- 6. Dicamba basics | Bayer Crop Science Canada [cropscience.bayer.ca]
- 7. deq.mt.gov [deq.mt.gov]
- 8. researchgate.net [researchgate.net]
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